

Regulatory Guidelines for Cyprosulfamide Application in Agriculture: Application Notes and Protocols

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Compound of Interest

Compound Name: *Cyprosulfamide*

Cat. No.: *B165978*

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Introduction:

Cyprosulfamide is a herbicide safener utilized in agriculture to protect crops, primarily corn (maize), from the phytotoxic effects of certain herbicides, notably those from the sulfonylurea and isoxazole families, such as thienencarbazone-methyl and isoxaflutole. It functions by enhancing the metabolic detoxification of the herbicide within the crop plant, thereby increasing selectivity and crop safety. This document provides detailed application notes and protocols based on current regulatory guidelines for the use of **cyprosulfamide** in an agricultural context.

Regulatory Status and Maximum Residue Limits (MRLs)

The use of **cyprosulfamide** is regulated by national authorities, such as the U.S. Environmental Protection Agency (EPA) and Health Canada's Pest Management Regulatory Agency (PMRA). These agencies establish Maximum Residue Limits (MRLs), which are the highest level of a pesticide residue that is legally tolerated in or on food or feed when pesticides are applied correctly.

Table 1: Maximum Residue Limits for **Cyprosulfamide** in North America

Commodity	MRL (ppm) - United States ^[1]	MRL (ppm) - Canada
Corn, field, grain	0.01	0.01
Corn, field, forage	0.20	-
Corn, field, stover	0.20	-
Corn, pop, grain	0.01	0.01
Corn, pop, stover	0.20	-
Corn, sweet, kernel plus cob with husks removed	0.01	0.01
Corn, sweet, forage	0.40	-
Corn, sweet, stover	0.35	-
Cattle, meat byproducts	0.02 (combined residues)	0.02 (fat, meat, and meat byproducts)
Goat, meat byproducts	0.02 (combined residues)	0.02 (fat, meat, and meat byproducts)
Horse, meat byproducts	0.02 (combined residues)	0.02 (fat, meat, and meat byproducts)
Sheep, meat byproducts	0.02 (combined residues)	0.02 (fat, meat, and meat byproducts)
Hogs, fat, meat, and meat byproducts	-	0.02
Poultry, fat, meat, and meat byproducts	-	0.02
Eggs	-	0.02

Note: In the United States, the tolerance for meat byproducts includes the combined residues of **cyprosulfamide** and its metabolite 4-(aminosulfonyl)-N-cyclopropylbenzamide, calculated as **cyprosulfamide**^[1].

Application Guidelines and Pre-Harvest Intervals (PHIs)

Adherence to prescribed application rates, timing, and pre-harvest intervals is critical to ensure that residues in harvested commodities do not exceed the established MRLs.

Table 2: Application Parameters and Pre-Harvest Intervals for **Cyprosulfamide** in Corn

Parameter	Guideline
Application Timing	Pre-emergence to early post-emergence (up to the six-leaf stage of corn)[2]
Maximum Seasonal Use Rate	154 g a.i./ha[2]
Pre-Harvest Interval (PHI) for Corn (Grain and Stover)	45 days[3]
Pre-Harvest Interval (PHI) for Corn (Forage)	45 days
Grazing Restrictions	Do not graze or feed forage from treated areas for 45 days following application.

Tank Mixing:

When tank-mixing **cyprosulfamide**-containing products with other pesticides or adjuvants, it is imperative to:

- Consult the labels of all products to be mixed.
- Follow the most restrictive directions and precautions of all tank-mix partners.
- Conduct a jar test to ensure physical compatibility before mixing in the spray tank.
- Adhere to the proper mixing order, which generally involves adding products to the tank in a specific sequence (e.g., water-soluble bags, wettable powders, flowables, emulsifiable concentrates).

Experimental Protocols

Protocol for Determination of Cyprosulfamide Residues in Corn Matrix (Grain, Forage, Stover)

This protocol is based on the principles of QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) and analysis by Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Objective: To quantify the residue of **cyprosulfamide** in various corn matrices.

Materials:

- Homogenized corn sample (grain, forage, or stover)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquihydrate
- Primary secondary amine (PSA) sorbent
- **Cyprosulfamide** analytical standard
- LC-MS/MS system with electrospray ionization (ESI) source

Procedure:

- Sample Preparation:
 - Weigh 5-10 g of the homogenized corn sample into a 50 mL centrifuge tube.

- Add 10 mL of water and vortex to mix.
- Add an internal standard if available.
- Extraction:
 - Add 10 mL of acetonitrile to the sample tube.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate).
 - Shake vigorously for 1 minute.
 - Centrifuge at ≥ 3000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer a 6 mL aliquot of the supernatant (acetonitrile layer) to a 15 mL centrifuge tube containing 150 mg PSA and 900 mg MgSO_4 .
 - Vortex for 30 seconds.
 - Centrifuge at ≥ 3000 rpm for 5 minutes.
- Analysis:
 - Take an aliquot of the cleaned extract and dilute with a suitable solvent (e.g., methanol/water mixture) for LC-MS/MS analysis.
 - Inject the sample into the LC-MS/MS system.
 - Quantify **cyprosulfamide** based on a matrix-matched calibration curve prepared using the analytical standard.

Protocol for Environmental Monitoring: Analysis of Cyprosulfamide in Water

This protocol is adapted from established methods for the analysis of **cyprosulfamide** and its degradates in surface and groundwater.

Objective: To detect and quantify **cyprosulfamide** in water samples.

Materials:

- Water sample
- Solid-Phase Extraction (SPE) cartridges (e.g., Oasis HLB)
- Methanol, HPLC grade
- Acetone, HPLC grade
- Dichloromethane, HPLC grade
- Acetonitrile, HPLC grade
- Formic acid
- LC-MS/MS system with ESI source

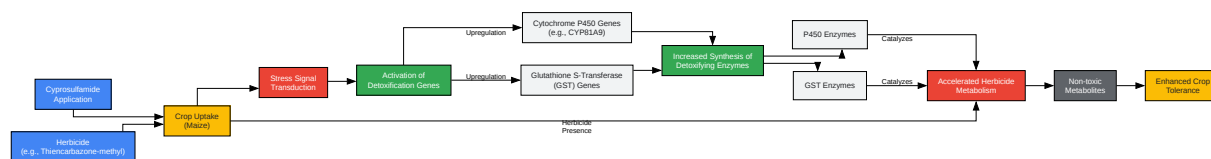
Procedure:

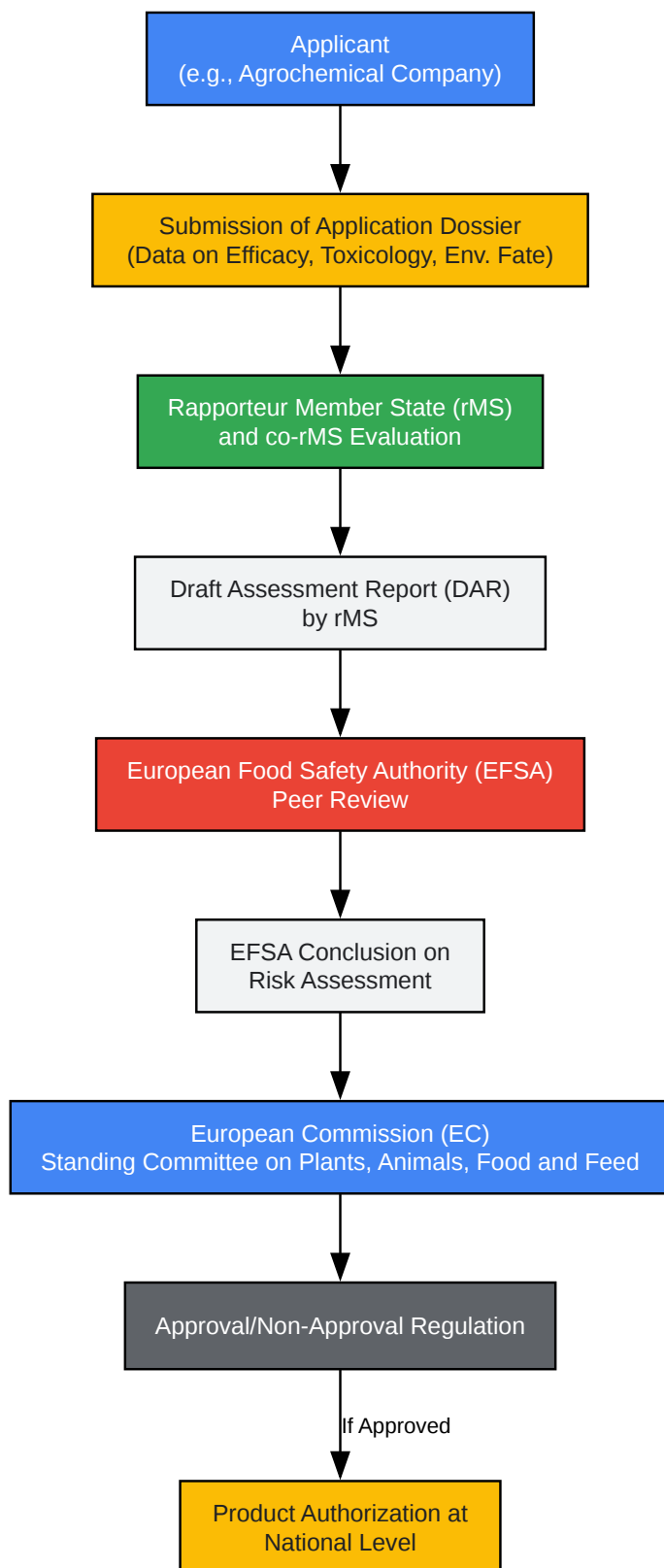
- Sample Preparation:
 - Filter the water sample to remove particulate matter.
- Solid-Phase Extraction (SPE):
 - Condition the SPE cartridge with methanol followed by HPLC-grade water.
 - Load a known volume of the water sample onto the cartridge.
 - Wash the cartridge to remove interfering substances.
 - Elute the **cyprosulfamide** from the cartridge using a suitable solvent, such as a 1:1 mixture of acetone and dichloromethane followed by methanol.

- Concentration and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a small, known volume of a solvent compatible with the LC-MS/MS mobile phase (e.g., acetonitrile/water).
- Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.
 - Identify and quantify **cyprosulfamide** using multiple reaction monitoring (MRM) and an external calibration curve.

Visualizations

Signaling Pathway for Cyprosulfamide Safening Action





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References

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